

Regulation and maximum tolerated levels of Fumonisin B3 in food

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Compound of Interest

Compound Name: *Fumonisin B3*

Cat. No.: *B570569*

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An In-depth Technical Guide to the Regulation and Maximum Tolerated Levels of **Fumonisin B3** in Food

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Abstract

Fumonisin is a mycotoxin produced by *Fusarium* species, primarily *F. verticillioides* and *F. proliferatum*, which are frequent contaminants of maize and maize-based products worldwide. [1] The major analogues are fumonisin B1 (FB1), fumonisin B2 (FB2), and **fumonisin B3** (FB3). [1] While FB1 is the most prevalent and considered the most toxic, FB3 is a significant co-contaminant that contributes to the overall toxic burden. [1][2] Due to their structural similarity and shared mechanism of action, regulatory bodies typically establish maximum levels and health-based guidance values for the sum of these fumonisins. [3][4] This guide provides a comprehensive overview of the current regulations, toxicological data, and analytical methodologies for **Fumonisin B3** and its related compounds in food and feed.

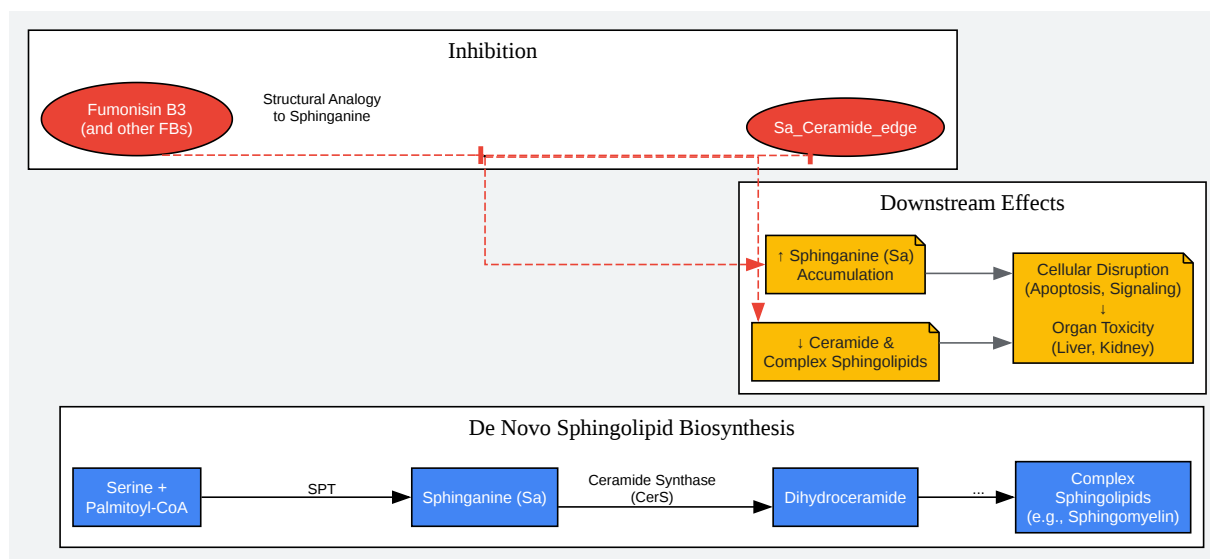
Toxicology and Mechanism of Action

The toxicity of B-fumonisin (FB1, FB2, and FB3) stems from their structural similarity to sphingoid bases like sphinganine (Sa) and sphingosine (So). [5][6] This allows them to competitively inhibit the enzyme ceramide synthase, a critical component of the de novo sphingolipid biosynthesis pathway. [6][7]

Key Toxicological Effects:

- **Disruption of Sphingolipid Metabolism:** Inhibition of ceramide synthase blocks the acylation of sphinganine, leading to the accumulation of this precursor and the depletion of complex sphingolipids downstream.[7] The ratio of sphinganine to sphingosine (Sa/So) is a well-established biomarker for fumonisin exposure.[6]
- **Organ-Specific Toxicity:** The primary target organs are the liver and kidneys, with observed effects including nephrotoxicity and hepatotoxicity.[3][8] Fumonisin B1 is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, possibly carcinogenic to humans.[6]
- **Cellular Disruption:** The alteration of sphingolipid metabolism affects numerous cellular functions, including cell signaling, membrane integrity, and the regulation of apoptosis and proliferation.[2][6][9]

While most toxicological data is derived from studies on FB1, the profiles for FB2 and FB3 are considered very similar.[4] All three major fumonisins have demonstrated the ability to induce hepatocyte nodules in rats.[4]



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Caption: Fumonisin's Mechanism of Action via Ceramide Synthase Inhibition.

International Regulation and Health-Based Guidance Values

Regulatory limits for fumonisins are typically set for the sum of FB1 and FB2, or for total fumonisins (FB1 + FB2 + FB3), and are primarily applied to maize and maize-based products. These regulations are informed by health-based guidance values, such as the Tolerable Daily Intake (TDI).

Health-Based Guidance Values

Health-based guidance values are established by scientific bodies to estimate the amount of a substance that can be consumed daily over a lifetime without posing an appreciable risk to health.

Issuing Body	Value	Group	Derivation Basis	Reference
JECFA	2 µg/kg bw/day (PMTDI)	FB1 + FB2 + FB3	NOEL of 0.2 mg/kg bw/day for nephrotoxicity in a 90-day rat study, with a safety factor of 100.	[3][4]
EFSA	1 µg/kg bw/day (TDI)	FB1 + FB2 + FB3 + FB4	BMDL10 of 0.1 mg/kg bw/day for increased megalocytic hepatocytes in a chronic mouse study, with an uncertainty factor of 100.	[10][11]

PMTDI:
Provisional
Maximum
Tolerable Daily
Intake; TDI:
Tolerable Daily
Intake; JECFA:
Joint FAO/WHO
Expert
Committee on
Food Additives;
EFSA: European
Food Safety
Authority; NOEL:
No-Observed-
Effect Level;
BMDL10:
Benchmark Dose

Lower
Confidence Limit
for a 10%
response.

Maximum Levels in Human Food

Maximum levels (MLs) are legally enforced limits for contaminants in foodstuffs. The following table summarizes key international regulations.

Regulatory Body / Region	Food Product	Maximum Level (µg/kg)	Regulated Fumonisins	Reference
European Commission	Unprocessed maize	4000	FB1 + FB2	[12]
Maize intended for direct human consumption, maize-based foods	1000	FB1 + FB2	[13]	
Maize-based breakfast cereals and snacks	800	FB1 + FB2	[14]	
Processed maize-based foods and baby foods for infants and young children	200	FB1 + FB2	[14]	
Codex Alimentarius	Raw maize grain	4000	Total Fumonisins	[15]
Maize flour and maize meal	2000	Total Fumonisins	[15][16]	
U.S. FDA (Guidance)	Degermed dry milled corn products (e.g., grits, meal, flour)	2000	Total Fumonisins (FB1+FB2+FB3)	[12]
Whole or partially degermed dry milled corn products (e.g., flaking grits)	3000	Total Fumonisins (FB1+FB2+FB3)	[1]	

Dry milled corn bran, corn masa	4000	Total Fumonisin (FB1+FB2+FB3)	[1]
Popcorn grain intended for human consumption	3000	Total Fumonisin (FB1+FB2+FB3)	[1]

Note: U.S. FDA
levels are
guidance levels,
not legally
binding limits, but
represent the
agency's current
thinking on levels
adequate to
protect public
health.[\[1\]](#)[\[17\]](#)

Guidance Levels in Animal Feed

Fumonisin also pose a significant risk to livestock, with varying sensitivity among species. Regulations and guidance levels are established to protect animal health.

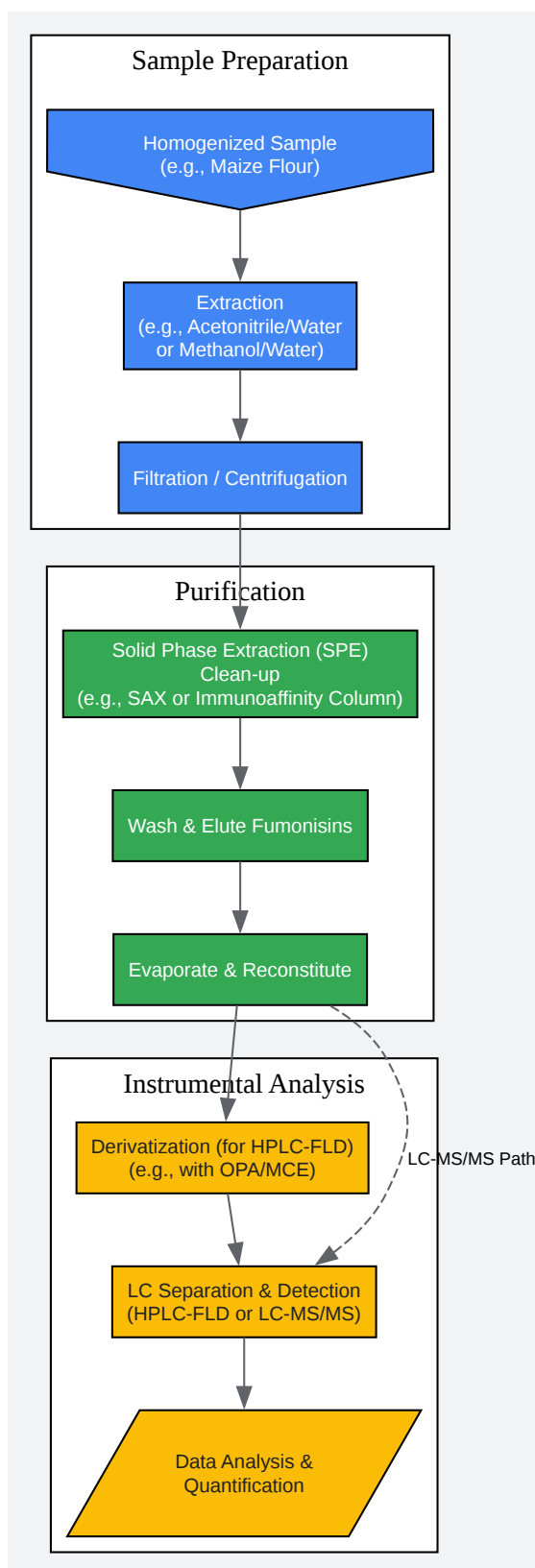
Regulatory Body / Region	Animal Species / Feed Type	Maximum Level (µg/kg)	Regulated Fumonisin	Reference
U.S. FDA (Guidance)	Equids and rabbits	5,000 (in corn/by-products, not to exceed 20% of diet)	Total Fumonisin (FB1+FB2+FB3)	[18][19]
Swine and catfish	20,000 (in corn/by-products, not to exceed 50% of diet)	Total Fumonisin (FB1+FB2+FB3)	[18]	
Ruminants, poultry, and mink (for breeding)	30,000 (in corn/by-products, not to exceed 50% of diet)	Total Fumonisin (FB1+FB2+FB3)	[18]	
Poultry (for slaughter)	100,000 (in corn/by-products, not to exceed 50% of diet)	Total Fumonisin (FB1+FB2+FB3)	[18]	
European Commission	Maize and maize by-products for animal feed	60,000	FB1 + FB2	[14]
Complementary/complete feed for pigs	5,000	FB1 + FB2	[14]	
Complementary/complete feed for horses	5,000	FB1 + FB2	[14]	
Complementary/complete feed for poultry, adult ruminants, and mink	10,000	FB1 + FB2	[14]	

Experimental Protocols for Fumonisin Analysis

Accurate quantification of **Fumonisin B3** and other fumonisins in complex food and feed matrices requires robust analytical methods. High-Performance Liquid Chromatography (HPLC) with fluorescence detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common techniques.[\[20\]](#)

General Analytical Workflow

The analysis typically involves sample extraction, extract purification (clean-up), and instrumental determination.



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Caption: General Experimental Workflow for Fumonisin Analysis in Food.

Detailed Methodological Steps

- Sample Extraction:
 - Objective: To efficiently extract fumonisins from the solid matrix into a liquid solvent.
 - Protocol: A homogenized sample (e.g., 25 g) is typically extracted with a solvent mixture such as methanol/water (3:1, v/v) or acetonitrile/water (1:1, v/v). The mixture is shaken or blended at high speed for a specified time (e.g., 30 minutes) and then filtered or centrifuged to separate the liquid extract from the solid residue.[\[20\]](#)[\[21\]](#)
- Extract Clean-up:
 - Objective: To remove interfering matrix components that could affect the accuracy and longevity of the analytical column and detector.
 - Protocol (Solid Phase Extraction - SPE): Strong Anion Exchange (SAX) cartridges are commonly used. The acidic extract is passed through the SAX column, which retains the fumonisins via their carboxyl groups. The column is washed with a solvent like methanol to remove impurities. The fumonisins are then eluted with a weak acid in methanol (e.g., 1% acetic acid in methanol). Immunoaffinity columns (IAC) offer higher selectivity by using antibodies specific to the fumonisin structure.[\[20\]](#)
- Derivatization (for HPLC-FLD):
 - Objective: To attach a fluorescent tag to the primary amino group of the fumonisins, as they are not naturally fluorescent. This step is not required for LC-MS/MS.
 - Protocol: The purified extract is mixed with a derivatizing agent, most commonly o-phthaldialdehyde (OPA) in the presence of a thiol like 2-mercaptoethanol (MCE). The reaction forms a highly fluorescent isoindole derivative that can be detected with high sensitivity.[\[22\]](#)
- Chromatographic Separation and Detection:
 - Objective: To separate **Fumonisin B3** from other fumonisins and matrix components, and to quantify its concentration.

- Protocol (LC-MS/MS): This is the preferred method for its high specificity and sensitivity. Separation is achieved on a C18 reversed-phase column using a gradient elution with a mobile phase of water and methanol or acetonitrile, often containing a modifier like formic acid.^[21] Detection is performed using a tandem mass spectrometer in Multiple Reaction Monitoring (MRM) mode, which provides unambiguous identification and quantification.^[21]
- Protocol (HPLC-FLD): The derivatized fumonisins are separated on a C18 column. The fluorescence detector is set to an excitation wavelength of ~335 nm and an emission wavelength of ~440 nm. Quantification is performed by comparing the peak area to that of a certified reference standard.

Conclusion

Fumonisin B3 is a significant mycotoxin in the food and feed supply chain, particularly in maize. Due to its co-occurrence with FB1 and FB2 and their shared toxicological mechanism of disrupting sphingolipid biosynthesis, it is regulated as part of a group. International bodies like JECFA, EFSA, and the Codex Alimentarius have established health-based guidance values and maximum levels for the sum of B-fumonisins to protect human and animal health. The enforcement of these regulations relies on robust analytical methods, with LC-MS/MS being the current gold standard for its specificity and sensitivity. Continuous monitoring and adherence to these regulatory standards are essential for mitigating the risks associated with fumonisin exposure.

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References

- 1. fda.gov [fda.gov]
- 2. Fumonisins B3 - Total Tox-Burden - Lab Results explained | HealthMatters.io [healthmatters.io]
- 3. WHO | JECFA [apps.who.int]

- 4. ec.europa.eu [ec.europa.eu]
- 5. encyclopedia.pub [encyclopedia.pub]
- 6. A Review of the Mycotoxin Family of Fumonisin, Their Biosynthesis, Metabolism, Methods of Detection and Effects on Humans and Animals - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Fumonisin Toxicity and Mechanism of Action: Overview and Current Perspectives [jstage.jst.go.jp]
- 8. Fumonisin B3 - Mycotoxins (Vibrant America) - Lab Results explained | HealthMatters.io [healthmatters.io]
- 9. Toxic Mechanism and Biological Detoxification of Fumonisin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Appropriateness to set a group health-based guidance value for fumonisins and their modified forms | EFSA [efsa.europa.eu]
- 11. wpsa-aeca.es [wpsa-aeca.es]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. sagl.co.za [sagl.co.za]
- 15. thepigsite.com [thepigsite.com]
- 16. fao.org [fao.org]
- 17. downloads.regulations.gov [downloads.regulations.gov]
- 18. downloads.regulations.gov [downloads.regulations.gov]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. LC-MS/MS Analysis of Fumonisin B1, B2, B3, and Their Hydrolyzed Metabolites in Broiler Chicken Feed and Excreta - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 22. academic.oup.com [academic.oup.com]
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